

# (4-Bromonaphthalen-1-yl)methanol molecular weight and formula

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## Compound of Interest

Compound Name: (4-Bromonaphthalen-1-yl)methanol

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An In-depth Technical Guide on **(4-Bromonaphthalen-1-yl)methanol**: Molecular Weight and Formula

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental properties is paramount. This guide provides a focused overview of the molecular weight and chemical formula for **(4-Bromonaphthalen-1-yl)methanol**, a key intermediate in various synthetic applications.

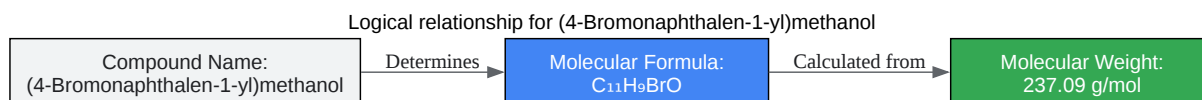
## Core Molecular Data

**(4-Bromonaphthalen-1-yl)methanol** is an organic compound featuring a naphthalene core substituted with a bromine atom and a hydroxymethyl group.<sup>[1]</sup> The precise arrangement of these functional groups dictates its chemical reactivity and physical properties. The key molecular identifiers are summarized below.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>9</sub> BrO <sup>[1]</sup>
Molecular Weight	237.09 g/mol <sup>[1][2]</sup>
CAS Number	56052-26-7 <sup>[1][3][4][5]</sup>

## Logical Relationship of Molecular Properties

The relationship between the compound's name, its elemental composition (formula), and its resulting molecular weight is a foundational concept in chemistry. The diagram below illustrates this straightforward logical progression.



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Molecular property derivation pathway.

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **(4-Bromonaphthalen-1-yl)methanol** are crucial for its application in research and development.

### Synthesis of **(4-Bromonaphthalen-1-yl)methanol**:

A common method for the synthesis of **(4-Bromonaphthalen-1-yl)methanol** involves the reduction of 4-bromonaphthalene-1-carboxylic acid.

- Reactants: 4-bromonaphthalene-1-carboxylic acid, borane (BH<sub>3</sub>), Tetrahydrofuran (THF).
- Procedure:
  - Dissolve 4-bromonaphthalene-1-carboxylic acid in anhydrous THF in a reaction vessel under an inert atmosphere (e.g., nitrogen or argon).
  - Cool the solution in an ice bath.
  - Slowly add a solution of borane in THF to the cooled carboxylic acid solution with continuous stirring.

- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by Thin Layer Chromatography).
- Quench the reaction by the slow addition of water or a dilute acid.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography or recrystallization to obtain pure **(4-Bromonaphthalen-1-yl)methanol**.

#### Characterization:

The identity and purity of the synthesized **(4-Bromonaphthalen-1-yl)methanol** can be confirmed using various analytical techniques.

- High-Performance Liquid Chromatography (HPLC): To assess the purity of the compound.<sup>[4]</sup>
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the chemical structure by analyzing the chemical shifts and coupling constants of the hydrogen (<sup>1</sup>H NMR) and carbon (<sup>13</sup>C NMR) atoms.
- Mass Spectrometry (MS): To determine the molecular weight of the compound by measuring the mass-to-charge ratio of its ions.

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## References

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